

Technical Guide: Safe Handling & Logistics for 3-Methoxybutyl 3-ethoxypropanoate[1][2]

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Compound of Interest

Compound Name: 3-Methoxybutyl 3-ethoxypropanoate

CAS No.: 5434-56-0

Cat. No.: B13803510

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Chemical Profile & Hazard Identification

Substance Name: **3-Methoxybutyl 3-ethoxypropanoate** CAS Number: 5434-56-0 Synonyms: 3-Methoxybutyl 3-ethoxypropionate; 3-Methoxybutyl ester of 3-ethoxypropanoic acid.[1][2]
Chemical Class: Glycol Ether Ester (Amphiphilic Solvent)[1]

Emergency Overview

This compound is a high-boiling, slow-evaporating solvent often used in lithography and high-performance coatings.[1] While it possesses a lower vapor pressure than its structural analog Ethyl 3-ethoxypropionate (EEP), it must be treated as a Combustible Liquid and a Skin/Eye Irritant.[1]

Property	Value / Characteristic	Operational Implication
Flash Point	>60°C (Estimated vs. EEP ~59°C)	Combustible. Ground all equipment.[1] Avoid open flames.
Boiling Point	>170°C	Low volatility at RT, but vapors accumulate upon heating.[1]
Solubility	Organic soluble; Limited water solubility	Spills may require organic absorbents; forms separate phase in aqueous waste.[1]
Reactivity	Stable; Incompatible with Oxidizers	Store away from nitric acid, peroxides, and strong bases. [1]

“

Critical Note: Due to the specific nature of CAS 5434-56-0, safety protocols are derived using Read-Across Methodology from its closest validated analog, Ethyl 3-ethoxypropionate (CAS 763-69-9) [1, 2].[1] Always apply the "Precautionary Principle"—assume the higher hazard class until specific testing proves otherwise.[1]

Personal Protective Equipment (PPE) Matrix

The selection of PPE is not static; it depends on the Exposure Potential (Duration x Volume).[1]

Glove Selection Protocol

Permeation data is extrapolated from glycol ether esters.[1]

Task Type	Exposure Risk	Recommended Material	Min. Thickness	Breakthrough Time
Incidental (Pipetting, HPLC prep)	Splash Contact	Nitrile Rubber	0.11 mm (4 mil)	> 30 mins
Process (Reactor filling, Filtration)	Intermittent Contact	Double-Gloved Nitrile	0.22 mm (Total)	> 120 mins
Immersion (Spill cleanup, Maintenance)	Continuous Contact	Butyl Rubber or EVOH (Silver Shield)	0.7 mm	> 480 mins

Respiratory & Body Protection[1][2]

- Respiratory: Under normal laboratory ventilation (fume hood), respiratory protection is not required.[1] If handling outside containment or heating >60°C:
 - Respirator: Half-face respirator with Type A (Organic Vapor) cartridges (Brown band).[1]
- Eye/Face:
 - Standard: Chemical Splash Goggles (ANSI Z87.1).[1] Safety glasses are insufficient for liquid handling.[1]
 - High Risk: Face shield + Goggles during reactor loading.[1]
- Body:
 - Standard: 100% Cotton Lab Coat (Fire Resistant preferred).[1]
 - High Risk: Tychem® C apron or sleeve covers for bulk transfer.[1]

PPE Decision Logic

The following logic gate determines the mandatory PPE assembly for your specific workflow.

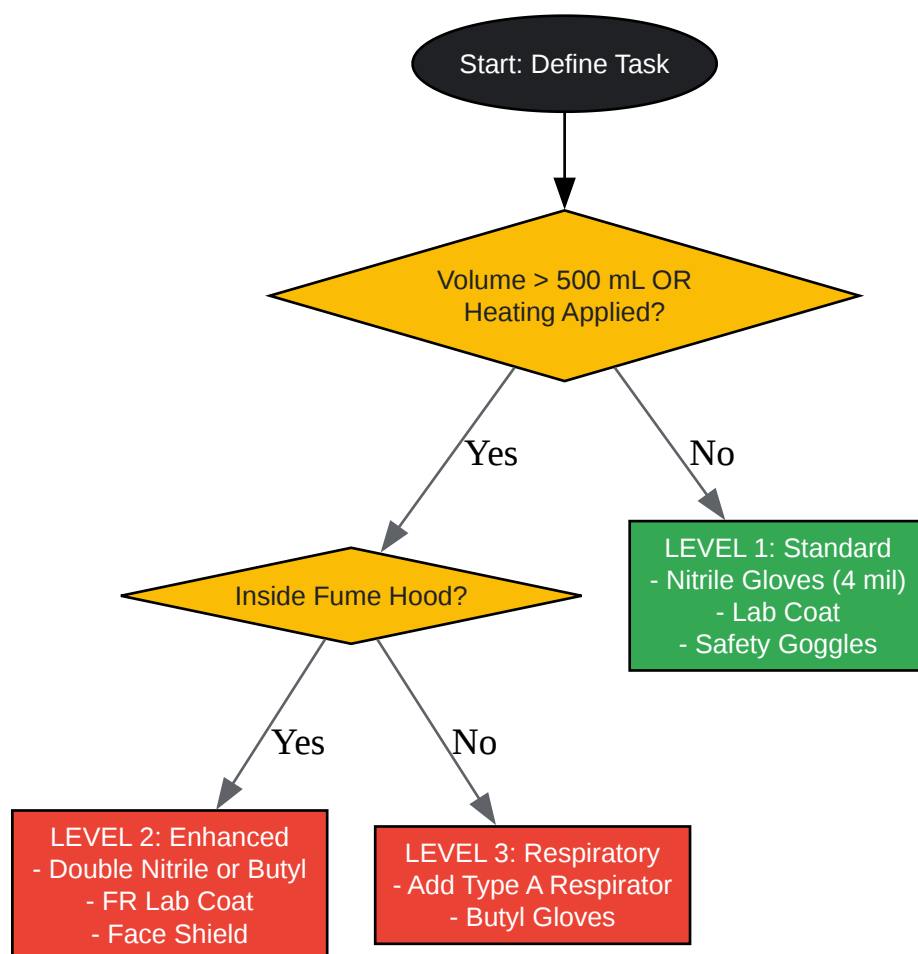


Figure 1: PPE Selection Logic for 3-Methoxybutyl 3-ethoxypropanoate

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[1][2]

Operational Protocols

A. Handling & Transfer[1][2]

- Engineering Controls: Always handle within a certified chemical fume hood operating at face velocity > 0.5 m/s.
- Static Control: This solvent is combustible.[1] When transferring volumes > 4L:
 - Ground the receiving vessel.
 - Bond the source container to the receiving vessel.

- Use dip tubes to prevent static generation from free-fall splashing.[1]
- Heating: Do not heat in open vessels. Use a reflux condenser or sealed pressure tube.[1]
Ensure the bath temperature does not exceed the auto-ignition temperature (est. $>350^{\circ}\text{C}$).[1]

B. Storage Requirements[1][2][4]

- Location: Flammable Safety Cabinet (Yellow).[1]
- Conditions: Cool, dry, well-ventilated.[1] Keep container tightly closed under inert gas (Nitrogen/Argon) if storing for long periods to prevent peroxide formation (though low risk for esters, ether linkage implies caution).[1]
- Segregation: Store away from Strong Oxidizers (Nitric Acid, Permanganates) and Strong Bases (Sodium Hydroxide).[1]

C. Spill Response Workflow

Immediate Action: Evacuate immediate area if volume $> 1\text{L}$. Remove ignition sources.[1][3]

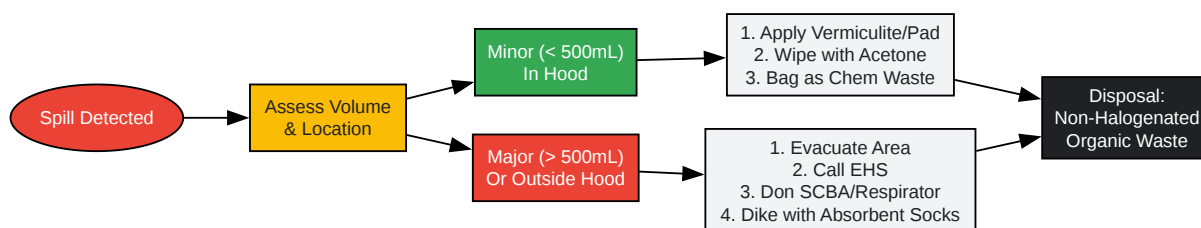


Figure 2: Spill Response Protocol

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Disposal & Waste Management

Directive: Do NOT dispose of down the drain. This chemical requires incineration via a licensed hazardous waste contractor.[1]

- Waste Stream: Classify as Non-Halogenated Organic Solvent Waste.[1]

- Labeling: Label container clearly with "Flammable/Combustible Liquid" and the chemical name.
- Compatibility: Can be mixed with other non-halogenated solvents (Acetone, Methanol, EEP).
[1] Do not mix with acidic waste streams to prevent hydrolysis or heat generation.[1]

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 122398 (Related Analog: 3-Methoxybutyl 3-Mercaptopropionate).[1] Retrieved from [\[Link\]](#)[1]
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